

# Safeguarding Your Laboratory: Proper Disposal of DL-Cystathionine Dihydrochloride

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## Compound of Interest

Compound Name: *DL-Cystathionine dihydrochloride*

Cat. No.: *B10861756*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. A critical aspect of this is the correct disposal of chemical waste. This guide provides essential, step-by-step procedures for the proper disposal of **DL-Cystathionine dihydrochloride**, ensuring the safety of personnel and compliance with regulations.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **DL-Cystathionine dihydrochloride** with appropriate care. Based on available safety data, this compound is intended for research use only. While specific hazard information for **DL-Cystathionine dihydrochloride** is not detailed in readily available public information, it is best practice to treat it as a potentially hazardous substance.

**Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling this compound, including:

- Safety glasses or goggles
- Gloves
- Laboratory coat

## Step-by-Step Disposal Protocol

The proper disposal of **DL-Cystathionine dihydrochloride** should be conducted in accordance with federal, state, and local environmental regulations. The following protocol outlines the recommended steps for its safe disposal:

- Consult the Safety Data Sheet (SDS): The most critical step is to obtain and thoroughly review the Safety Data Sheet (SDS) for **DL-Cystathionine dihydrochloride** provided by the manufacturer. This document contains specific information regarding the chemical's hazards, handling, and disposal.
- Waste Characterization: **DL-Cystathionine dihydrochloride** should be treated as a chemical waste. Do not dispose of it down the drain or in the regular trash unless explicitly permitted by your institution's environmental health and safety (EHS) office and local regulations.
- Containerization:
  - Use a designated, compatible, and properly labeled hazardous waste container.
  - The container must be in good condition, with a secure, tight-fitting lid to prevent leaks or spills.
  - The label should clearly identify the contents as "Hazardous Waste" and include the full chemical name: "**DL-Cystathionine dihydrochloride**."
- Segregation: Store the waste container in a designated satellite accumulation area, segregated from incompatible materials.
- Arrange for Professional Disposal: Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the chemical waste. Adhere to all institutional procedures for waste manifest and pickup requests.

## Quantitative Data Summary

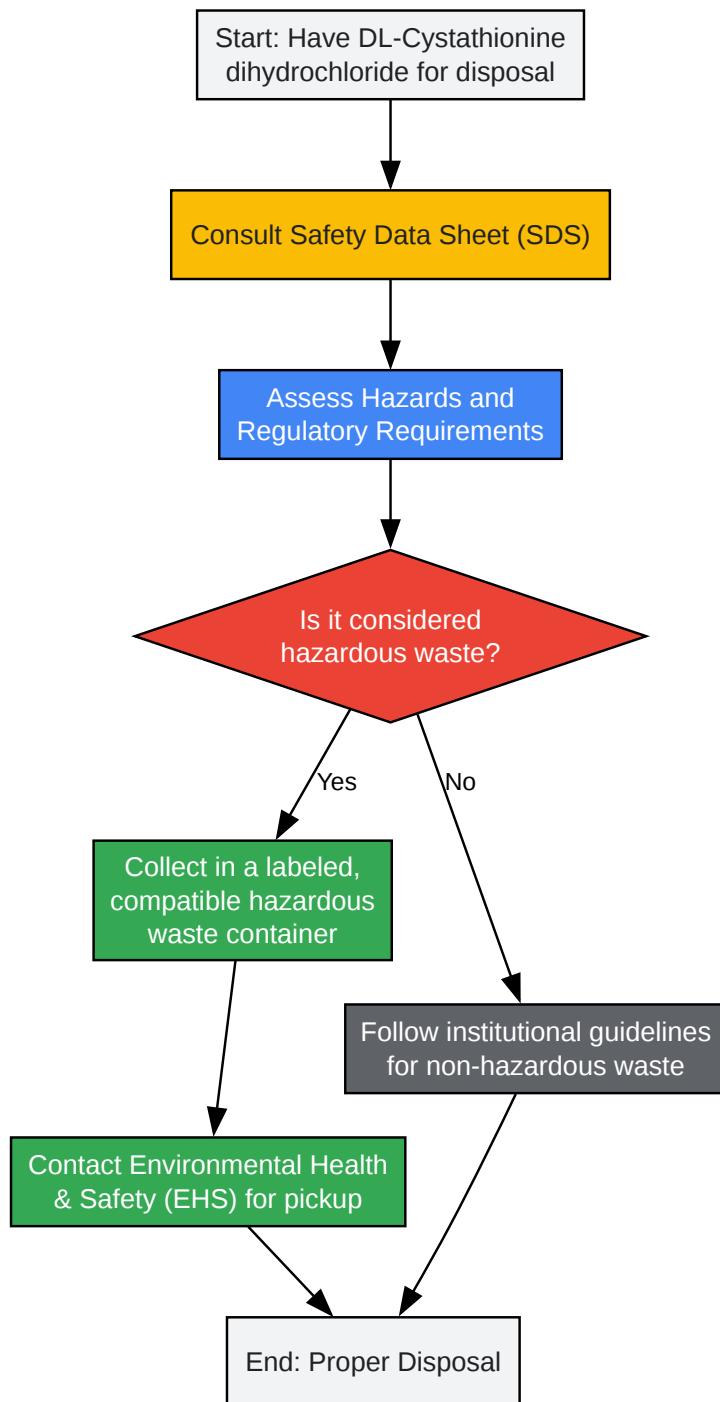
For quick reference, the following table summarizes key quantitative information pertinent to the handling of **DL-Cystathionine dihydrochloride**.

Parameter	Value	Source
Molecular Formula	<chem>C7H14N2O4S·2HCl</chem>	Cayman Chemical Safety Data Sheet
Molecular Weight	295.2 g/mol	Cayman Chemical Safety Data Sheet
Form	A solid	Cayman Chemical Safety Data Sheet

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DL-Cystathionine dihydrochloride**.

## DL-Cystathione Dihydrochloride Disposal Workflow

[Click to download full resolution via product page](#)**Caption: Disposal workflow for DL-Cystathione dihydrochloride.**

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **DL-Cystathionine dihydrochloride**, contributing to a secure research environment.

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